

Physical and chemical properties of Taurodeoxycholate sodium salt.

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Compound of Interest

Compound Name: Taurodeoxycholate sodium salt

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Taurodeoxycholate Sodium Salt: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical, chemical, and biological properties of **Taurodeoxycholate sodium salt** (NaTDC). This bile salt is a critical component in biological systems and a versatile tool in research and pharmaceutical development, primarily utilized for its surfactant properties and its ability to modulate cellular processes. This document outlines its fundamental characteristics, details key experimental methodologies, and illustrates its involvement in cellular signaling pathways.

Physicochemical Properties

Taurodeoxycholate sodium salt is the taurine conjugate of deoxycholic acid.[1] As an anionic, water-soluble bile salt, it is widely used as a detergent in laboratory settings.[2][3] Its amphipathic nature, with both a hydrophobic steroidal backbone and a hydrophilic taurine conjugate, allows it to form micelles and interact with both lipophilic and hydrophilic molecules. [4] This property is crucial for its physiological role in fat emulsification and its application in solubilizing lipids and membrane-bound proteins.[1][4]

General Properties

Property	Value	Reference(s)
Synonyms	Taurodeoxycholic acid sodium salt, Sodium Taurodeoxycholate	[5][6]
CAS Number	1180-95-6	[5]
Molecular Formula	C ₂₆ H ₄₄ NNaO ₆ S	[5]
Molecular Weight	521.69 g/mol	[1]
Appearance	White to off-white crystalline powder	[6]
Melting Point	168 °C (with decomposition)	[7]
pKa	~1.9	[6]
Hygroscopicity	Hygroscopic	[8]

Solubility

Solvent	Solubility	Reference(s)
Water	100 mg/mL	[7]
DMSO	27.5 mg/mL (50.95 mM)	[9]
Ethanol	~2 mg/mL	[10]
Dimethylformamide (DMF)	~25 mg/mL	[10]
Phosphate-Buffered Saline (PBS, pH 7.2)	~3 mg/mL	[10]

Micellar Properties

The critical micelle concentration (CMC) is a key parameter of surfactants, representing the concentration at which surfactant molecules begin to self-assemble into micelles. The CMC of NaTDC is influenced by factors such as temperature and the ionic strength of the solution.

Property	Value	Conditions	Reference(s)
Critical Micelle Concentration (CMC)	1 - 4 mM	20-25°C	[6][8]
Aggregation Number	6	[8][11]	
Micellar Average Molecular Weight	3100	[12]	

Biological Activity and Signaling Pathways

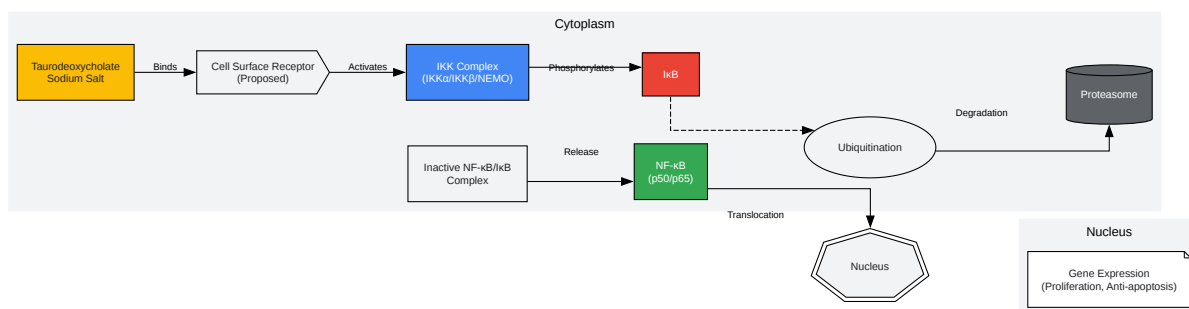
Taurodeoxycholate sodium salt is not merely a biological detergent; it is also a signaling molecule that can influence various cellular processes, including proliferation, apoptosis, and inflammation.

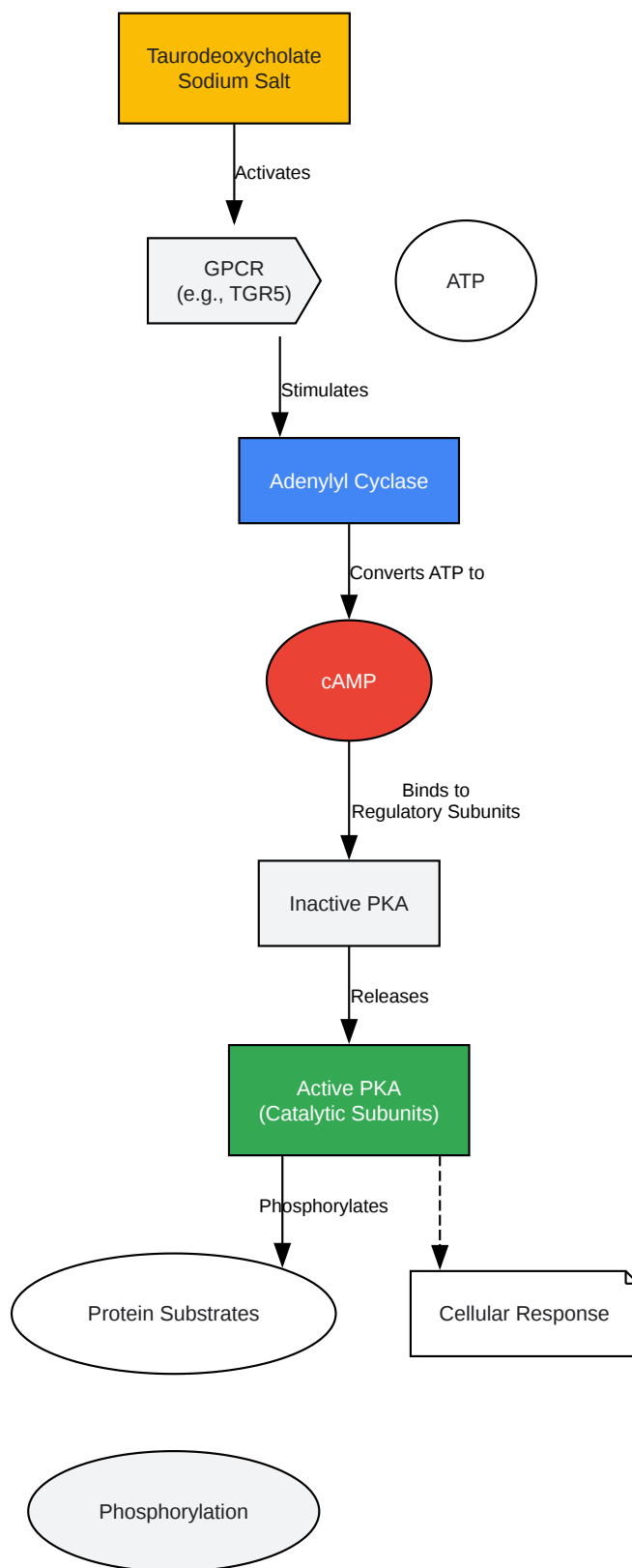
Effects on Cell Membranes

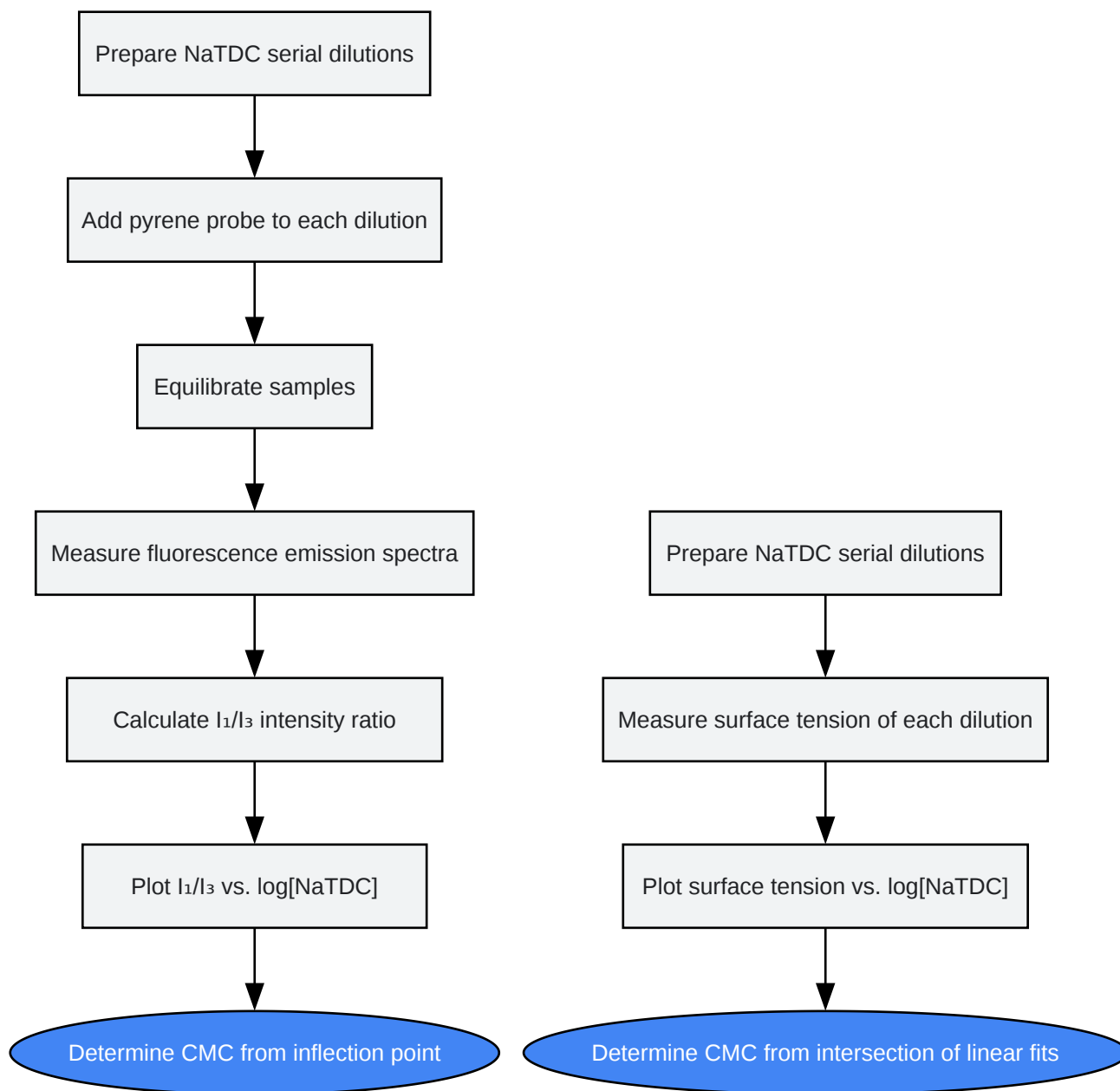
As a surfactant, NaTDC can interact with and disrupt biological membranes. This property is harnessed in research to permeabilize cell membranes and to solubilize and stabilize membrane proteins for further study.[2][13] However, this interaction can also lead to membrane damage at higher concentrations.[14]

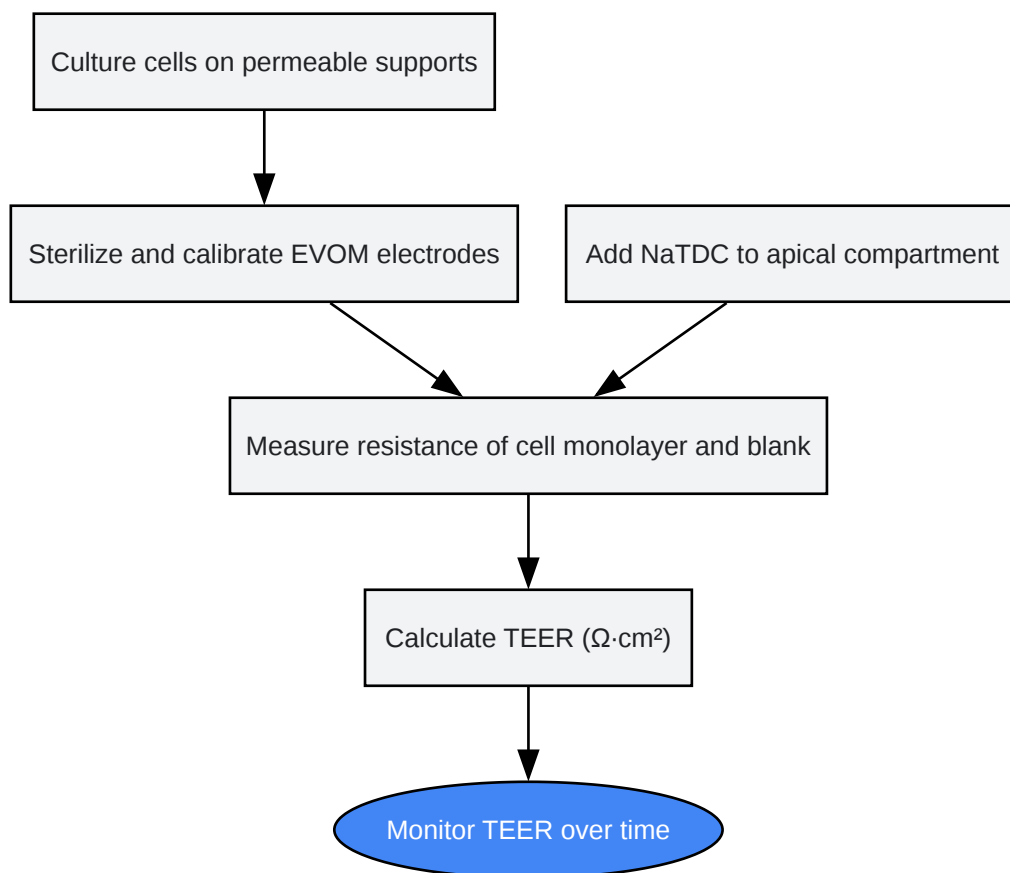
NF-κB Signaling Pathway

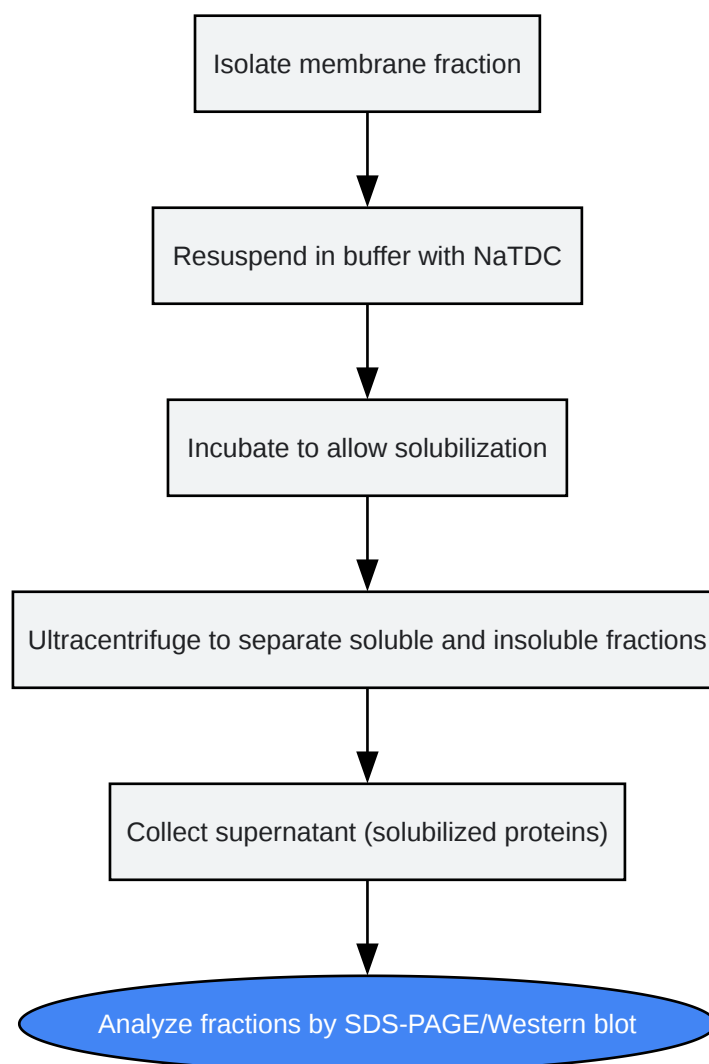
Studies have shown that taurodeoxycholate can stimulate intestinal epithelial cell proliferation and protect against apoptosis by activating the Nuclear Factor-kappa B (NF-κB) signaling pathway.[15][16] NF-κB is a crucial transcription factor involved in regulating the expression of genes related to inflammation, immunity, and cell survival.[17][18] The activation of NF-κB by NaTDC highlights the role of bile acids in maintaining mucosal integrity.[15]











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